

Molecular weight and formula of 2,5-dichloro-N-phenylbenzenesulfonamide.

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Compound of Interest

Compound Name: 2,5-dichloro-N-phenylbenzenesulfonamide

Cat. No.: B312446

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Technical Guide: 2,5-dichloro-N-phenylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of **2,5-dichloro-N-phenylbenzenesulfonamide**.

Core Compound Information

Chemical Formula: $C_{12}H_9Cl_2NO_2S$ [\[1\]](#)

Molecular Weight: 302.18 g/mol

Physicochemical Data

A summary of the key physicochemical properties of **2,5-dichloro-N-phenylbenzenesulfonamide** and a closely related isomer, N-(2,5-Dichlorophenyl)benzenesulfonamide, are presented below for comparative analysis.

Property	Value (2,5-dichloro-N-phenylbenzenesulfonamide)	Value (N-(2,5-Dichlorophenyl)benzenesulfonamide)
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO ₂ S	C ₁₂ H ₉ Cl ₂ NO ₂ S
Molecular Weight	302.18 g/mol	302.16 g/mol [2]
CAS Number	91498-90-7	Not specified

Synthesis and Experimental Protocols

The synthesis of **2,5-dichloro-N-phenylbenzenesulfonamide** can be achieved through the reaction of 2,5-dichlorobenzenesulfonyl chloride with aniline. While a specific protocol for this exact molecule is not readily available in the reviewed literature, a detailed methodology for a closely related isomer, N-(2,5-Dichlorophenyl)benzenesulfonamide, provides a robust template.

Synthesis of N-(2,5-Dichlorophenyl)benzenesulfonamide:[2]

- **Preparation of Benzenesulfonyl Chloride:** Chloroform (40 ml) is added to benzene (10 ml) and the solution is cooled to 0°C. Chlorosulfonic acid (25 ml) is then added dropwise. After the initial evolution of hydrogen chloride gas subsides, the reaction mixture is brought to room temperature and subsequently poured over crushed ice. The chloroform layer, containing the benzenesulfonyl chloride, is separated and washed with cold water. The chloroform is then evaporated.
- **Sulfonamide Formation:** The resulting benzenesulfonyl chloride is reacted with a stoichiometric amount of 2,5-dichloroaniline. The mixture is boiled for ten minutes.
- **Purification:** The reaction mixture is cooled to room temperature and then added to 100 ml of ice-cold water. The resulting solid product is collected by suction filtration and washed thoroughly with cold water. The crude product is then recrystallized from dilute ethanol to a constant melting point to yield pure N-(2,5-Dichlorophenyl)benzenesulfonamide.

Potential Biological Activity

While specific studies on the biological activity of **2,5-dichloro-N-phenylbenzenesulfonamide** are limited, the broader class of benzenesulfonamide derivatives has been the subject of

extensive research, revealing a wide range of pharmacological activities.

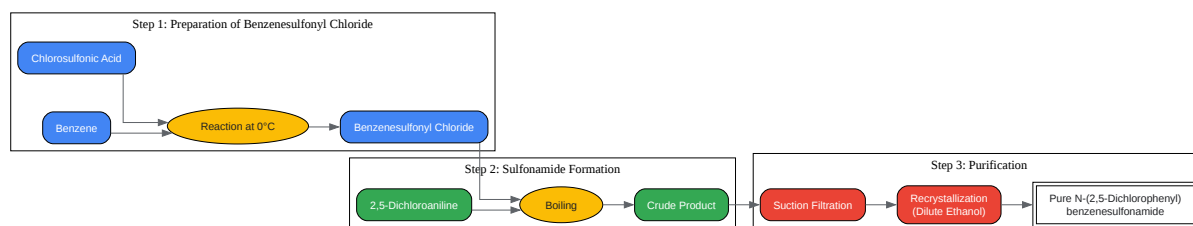
Benzenesulfonamide derivatives have demonstrated potential as:

- Anti-inflammatory agents: Certain compounds have shown significant inhibition of carrageenan-induced rat paw edema.
- Antimicrobial agents: Various derivatives have exhibited potent activity against a range of bacteria and fungi, including *E. coli*, *S. aureus*, and *C. albicans*.
- Antioxidants: Some benzenesulfonamides have displayed antioxidant properties comparable to Vitamin C.

Furthermore, a related compound, 2,5-dichloro-N-(5-chloro-1,3-benzoxazol-2-yl)benzenesulfonamide, has been identified as an inhibitor of Fructose-1,6-bisphosphatase 1, a key enzyme in gluconeogenesis. Additionally, other chlorine-substituted benzenesulfonamide complexes have shown promising protistocidal activity. These findings suggest that **2,5-dichloro-N-phenylbenzenesulfonamide** may also possess interesting biological properties worthy of investigation.

Diagrams

Synthesis Workflow for N-(2,5-Dichlorophenyl)benzenesulfonamide



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Caption: General synthesis workflow for N-aryl-benzenesulfonamides.

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References

- 1. 2,5-dichloro-N-phenylbenzenesulfonamide | C₁₂H₉Cl₂NO₂S | CID 3805784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-(2,5-Dichlorophenyl)benzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
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